

physicochemical properties of 2,3,5-Trinitrotoluene

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Compound of Interest

Compound Name: 2,3,5-Trinitrotoluene

Cat. No.: B1618595

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An In-depth Technical Guide on the Physicochemical Properties of 2,3,5-Trinitrotoluene

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,3,5-trinitrotoluene**. Designed for researchers, scientists, and drug development professionals, this document consolidates essential quantitative data, details relevant experimental methodologies, and visualizes key processes to facilitate a deeper understanding of this nitroaromatic compound. For comparative context, data for the more extensively studied isomer, 2,4,6-trinitrotoluene (TNT), is also included.

Core Physicochemical Data

The following tables summarize the key physicochemical properties of **2,3,5-trinitrotoluene** and its well-known isomer, 2,4,6-trinitrotoluene.

Table 1: Physicochemical Properties of **2,3,5-Trinitrotoluene**

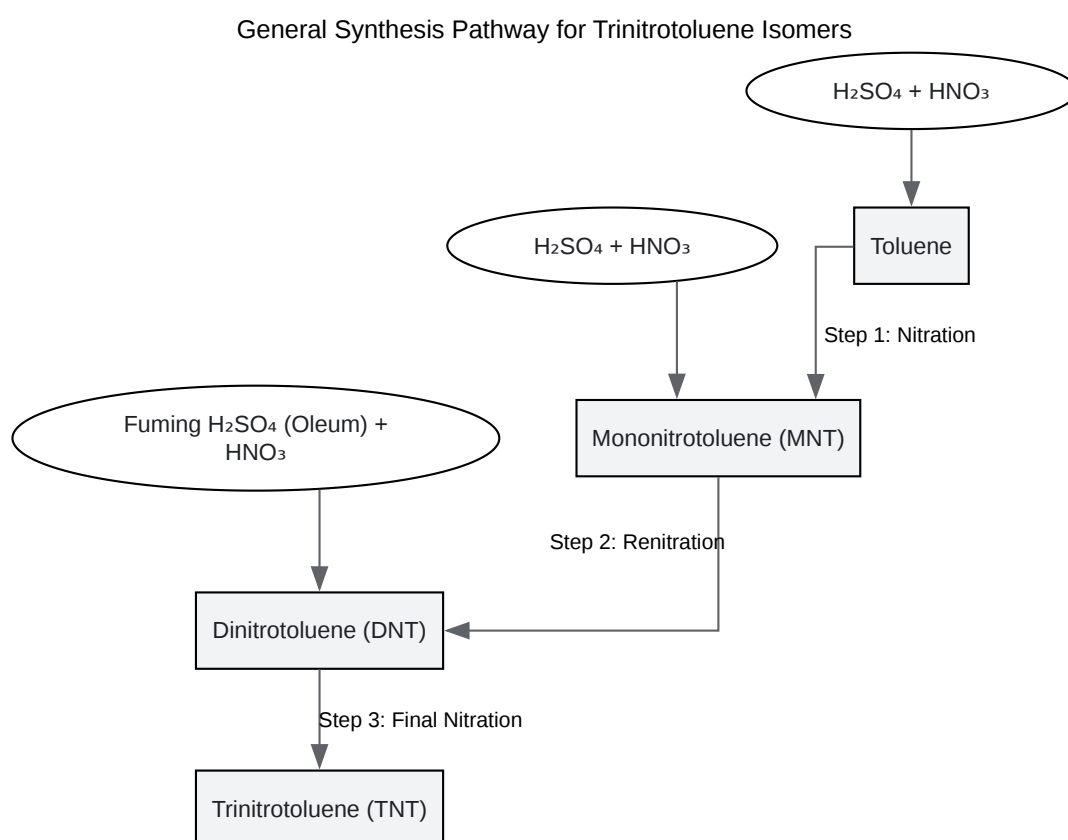
Property	Value	Reference
CAS Number	609-74-5	[1][2][3]
Molecular Formula	C ₇ H ₅ N ₃ O ₆	[1][3]
Molecular Weight	227.13 g/mol	[1][3][4]
Melting Point	97.2 °C	[5]
Boiling Point	405.2 °C at 760 mmHg	[1]
Density	1.608 g/cm ³	[1]
Flash Point	213.5 °C	[1]
Refractive Index	1.637	[1]
Standard Solid Enthalpy of Combustion ($\Delta_{\text{CH}}^{\circ}\text{solid}$)	-3447 kJ/mol	[3]

Table 2: Comparative Physicochemical Properties of 2,4,6-Trinitrotoluene (TNT)

Property	Value	Reference
CAS Number	118-96-7	[6]
Appearance	Pale yellow crystalline solid	[6][7]
Melting Point	80.9 °C	[5][7]
Boiling Point	240 °C (explodes)	[7]
Density	1.654 g/cm ³	[5][7]
Solubility in Water	0.13 g/L (at 20 °C)	[8][9][10]
Solubility in Other Solvents	Soluble in diethyl ether, acetone, benzene, and pyridine.	[8]
Vapor Pressure	0.0002 mmHg (at 20 °C)	[6][8]

Synthesis Pathway and Logical Relationships

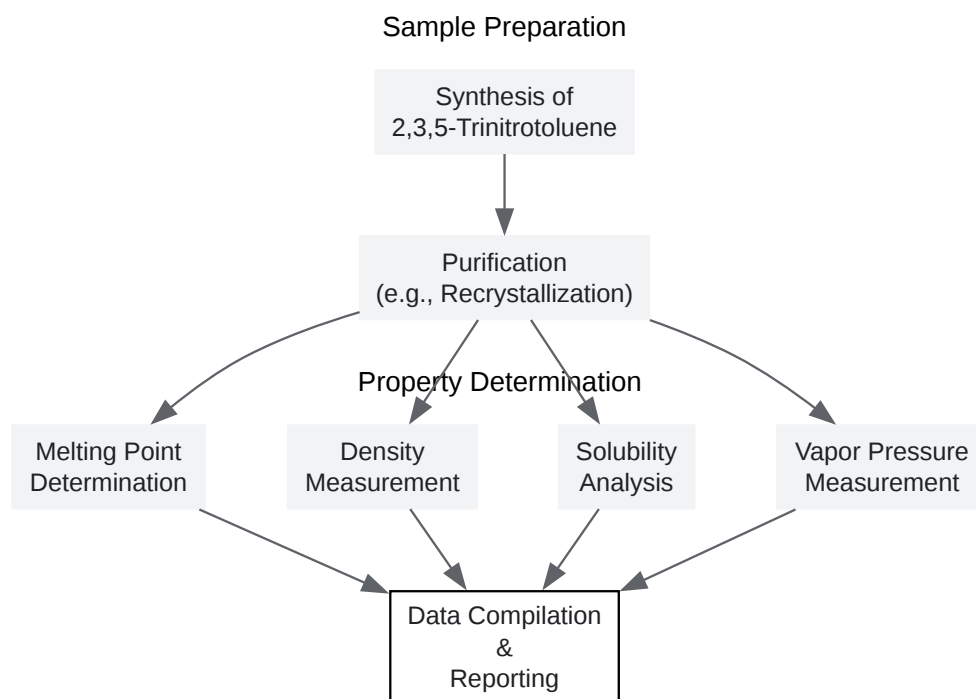
The synthesis of trinitrotoluene isomers is a multi-step process involving the nitration of toluene. The logical workflow for characterizing the compound's properties follows a standard sequence of analytical procedures.



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Caption: General three-step synthesis of trinitrotoluene from toluene.

Logical Workflow for Physicochemical Characterization



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Caption: Workflow for the characterization of key physicochemical properties.

Experimental Protocols

The determination of the physicochemical properties of nitroaromatic compounds like **2,3,5-trinitrotoluene** requires precise and standardized experimental methods.

Determination of Melting Point (Capillary Method)

- Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

- Apparatus: Melting point apparatus, capillary tubes, thermometer, and a sample of purified **2,3,5-trinitrotoluene**.
- Procedure:
 - A small, finely powdered sample of the purified compound is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
 - The sample is heated at a controlled rate. A rapid rate can be used initially, but the rate should be slowed to 1-2 °C per minute as the expected melting point is approached.
 - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. This range represents the melting point of the substance.

Determination of Density (Gas Pycnometry)

- Objective: To determine the skeletal density of the solid compound.
- Apparatus: Gas pycnometer, analytical balance, and a sample of **2,3,5-trinitrotoluene**.
- Procedure:
 - The mass of the **2,3,5-trinitrotoluene** sample is accurately measured using an analytical balance.
 - The weighed sample is placed into the sample chamber of the gas pycnometer.
 - The chamber is sealed, and an inert gas, typically helium, is introduced into a reference chamber of a known volume at a specific pressure.
 - The gas is then allowed to expand into the sample chamber.
 - Based on the pressure change and the known volumes of the chambers, the volume of the solid sample is calculated using the ideal gas law.

- The density is then calculated by dividing the mass of the sample by its measured volume.

Determination of Aqueous Solubility (Shake-Flask Method)

- Objective: To determine the concentration of a saturated solution of the compound in water at a specific temperature.
- Apparatus: Erlenmeyer flasks with stoppers, constant temperature water bath or shaker, analytical balance, filtration system (e.g., syringe filters), and an analytical instrument for concentration measurement (e.g., HPLC or UV-Vis spectrophotometer).
- Procedure:
 - An excess amount of solid **2,3,5-trinitrotoluene** is added to a known volume of deionized water in an Erlenmeyer flask.
 - The flask is sealed and placed in a constant temperature shaker bath, typically set at 25 °C.
 - The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the solid and dissolved phases.
 - After equilibration, the suspension is allowed to settle.
 - A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved solid particles.
 - The concentration of **2,3,5-trinitrotoluene** in the filtered aqueous solution is then determined using a calibrated analytical method, such as High-Performance Liquid Chromatography (HPLC). The solubility is reported in units such as mg/L or mol/L.^[11] The solubility of trinitrotoluene in water is known to increase with temperature.^[11]

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References

- 1. echemi.com [echemi.com]
- 2. 2,3,5-TRINITROTOLUENE | 609-74-5 [chemicalbook.com]
- 3. 2,3,5-Trinitrotoluene [webbook.nist.gov]
- 4. 2,3,5-Trinitrotoluene (CAS 609-74-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. tandfonline.com [tandfonline.com]
- 6. TNT - Wikipedia [en.wikipedia.org]
- 7. benchchem.com [benchchem.com]
- 8. Trinitrotoluene - Sciencemadness Wiki [sciencemadness.org]
- 9. Trinitrotoluene [chemeurope.com]
- 10. lookchem.com [lookchem.com]
- 11. benchchem.com [benchchem.com]
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